

5-Dodecanol molecular weight and formula

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An In-depth Technical Guide to 5-Dodecanol

This guide provides a comprehensive overview of the chemical and physical properties of **5-dodecanol**, tailored for researchers, scientists, and professionals in drug development. It includes key data, experimental protocols for its characterization, and a logical workflow for its identification.

Core Properties of 5-Dodecanol

5-Dodecanol is a secondary alcohol, an organic compound that is a member of the fatty alcohol family. Fatty alcohols are aliphatic alcohols derived from fatty acids.

Chemical Structure and Formula

The chemical formula for **5-dodecanol** is $C_{12}H_{26}O.[1][2][3]$ Its structure consists of a twelve-carbon chain with a hydroxyl (-OH) group attached to the fifth carbon atom.

Quantitative Data Summary

The key quantitative properties of **5-dodecanol** are summarized in the table below for easy reference.



Property	Value	Source
Molecular Formula	C12H26O	[1][2][3]
Molecular Weight	186.338 g/mol	[1]
IUPAC Name	Dodecan-5-ol	N/A

Experimental Protocols for Characterization

The identification and characterization of **5-dodecanol** in a laboratory setting involve several standard analytical techniques. Below are detailed methodologies for key experiments.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for separating and identifying volatile organic compounds like **5-dodecanol**.

- Objective: To separate 5-dodecanol from a sample matrix and confirm its molecular weight and fragmentation pattern.
- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- Methodology:
 - Sample Preparation: Dissolve the sample containing 5-dodecanol in a suitable volatile solvent, such as dichloromethane or hexane.
 - Injection: Inject a small volume (typically 1 μL) of the prepared sample into the GC injection port, which is heated to ensure rapid volatilization.
 - Chromatographic Separation: The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column. The separation is based on the compound's boiling point and affinity for the column's stationary phase. A typical temperature program would start at a low temperature (e.g., 60°C) and ramp up to a higher temperature (e.g., 250°C) to elute compounds of varying volatility.



- Mass Spectrometry: As 5-dodecanol elutes from the GC column, it enters the mass spectrometer. It is first ionized (commonly by electron ionization), causing the molecule to fragment in a predictable pattern.
- Data Analysis: The mass spectrometer detects the mass-to-charge ratio of the parent ion and its fragments. The resulting mass spectrum, which is a plot of ion intensity versus mass-to-charge ratio, serves as a chemical fingerprint. The molecular ion peak should correspond to the molecular weight of **5-dodecanol** (186.34 m/z).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule.

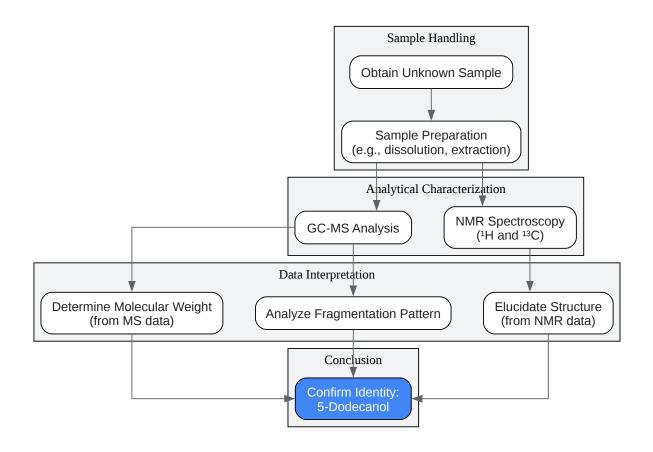
- Objective: To elucidate the molecular structure of **5-dodecanol** by analyzing the chemical environment of its hydrogen (¹H NMR) and carbon (¹³C NMR) atoms.
- Instrumentation: An NMR spectrometer.
- Methodology:
 - Sample Preparation: Dissolve a small amount of the purified 5-dodecanol sample in a deuterated solvent (e.g., chloroform-d, CDCl₃). The deuterated solvent is "invisible" in ¹H NMR.
 - ¹H NMR Spectroscopy: The sample is placed in a strong magnetic field and irradiated with radio waves. The resulting spectrum will show distinct signals (peaks) for each chemically non-equivalent proton in the molecule. The position (chemical shift), splitting pattern (multiplicity), and integration (area under the peak) of these signals provide information about the electronic environment, neighboring protons, and the number of protons, respectively.
 - ¹³C NMR Spectroscopy: A similar process is used to obtain the ¹³C NMR spectrum, which shows a single peak for each chemically non-equivalent carbon atom. This helps to determine the total number of unique carbon atoms in the molecule.



 Data Interpretation: By analyzing the chemical shifts and coupling patterns in both spectra, the precise connectivity of atoms in the 5-dodecanol molecule can be confirmed.

Logical Workflow for Compound Identification

The following diagram illustrates a typical workflow for the identification and characterization of a known chemical compound like **5-dodecanol**.



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Caption: Workflow for the identification of **5-Dodecanol**.



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